

4-Chloro-2,6-dinitrobenzoic acid chemical properties

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Compound of Interest

Compound Name: 4-Chloro-2,6-dinitrobenzoic acid

CAS No.: 95192-57-7

Cat. No.: B1607894

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An In-Depth Technical Guide to **4-Chloro-2,6-dinitrobenzoic Acid**

Abstract

This technical guide provides a comprehensive overview of **4-Chloro-2,6-dinitrobenzoic acid** (CAS No. 95192-57-7), a specialized aromatic carboxylic acid. The document is structured to deliver field-proven insights for researchers, scientists, and professionals in drug development and chemical synthesis. It delves into the compound's core physicochemical properties, analyzes its structural and reactivity characteristics, presents a plausible synthetic pathway with a detailed experimental protocol, discusses potential applications, and outlines rigorous safety and handling procedures. The guide emphasizes the causal relationships between molecular structure and chemical behavior, ensuring a deep, practical understanding of this highly functionalized chemical intermediate.

Compound Identification and Physicochemical Properties

4-Chloro-2,6-dinitrobenzoic acid is a distinct chemical entity characterized by a benzoic acid core functionalized with a chlorine atom and two nitro groups. These substituents profoundly influence its physical and chemical properties.

1.1. Nomenclature and Identifiers

- Systematic IUPAC Name: **4-chloro-2,6-dinitrobenzoic acid**[\[1\]](#)[\[2\]](#)
- CAS Number: 95192-57-7[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Molecular Formula: C₇H₃ClN₂O₆[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Molecular Weight: 246.56 g/mol [\[3\]](#)[\[4\]](#)
- InChI Key: GQWMLRJMEVDSOK-UHFFFAOYSA-N[\[2\]](#)

1.2. Physicochemical Data Summary

The empirical data for this specific isomer is not widely published. The following table summarizes available data and provides context based on structurally similar compounds.

Property	Value / Observation	Source / Rationale
Appearance	Data not available. Expected to be a pale yellow crystalline solid.	This inference is based on the typical appearance of related nitroaromatic compounds, such as 4-Chloro-3,5-dinitrobenzoic acid, which is a pale-yellow powder.[5]
Melting Point	Data not available.	Specific experimental data for this isomer is not present in the surveyed literature. For context, the related 3,5-dinitro isomer melts between 154-166 °C.
Solubility	Data not available. Expected to have limited solubility in water and higher solubility in polar organic solvents like ethanol, acetone, and ethyl acetate.	The carboxylic acid group imparts some polarity, but the chlorinated, dinitrated aromatic ring is largely hydrophobic. This is a general characteristic for similar aromatic acids.
Calculated LogP	2.11	[2]
Purity	Commercially available up to ≥95% purity.	[1][2]

Chemical Structure and Reactivity Analysis

The reactivity of **4-Chloro-2,6-dinitrobenzoic acid** is dictated by the interplay of its three functional groups on the benzene ring.

- **Carboxylic Acid Group (-COOH):** This group is acidic and will undergo typical reactions such as esterification and salt formation. The strong electron-withdrawing effect of the two ortho-nitro groups significantly increases the acidity of the carboxylic proton compared to benzoic acid itself. This is because the resulting carboxylate anion is stabilized by the inductive effect of the nitro groups.

- **Nitro Groups (-NO₂):** The two nitro groups are powerful electron-withdrawing groups. Their presence at the C2 and C6 positions (ortho to the carboxylic acid) deactivates the aromatic ring towards electrophilic substitution. Conversely, they strongly activate the ring for nucleophilic aromatic substitution (S_NAr), particularly at the C4 position (para to both nitro groups). The chlorine atom is an excellent leaving group in S_NAr reactions, making this position highly susceptible to attack by nucleophiles (e.g., amines, alkoxides).
- **Chlorine Atom (-Cl):** While a deactivating group, chlorine is an ortho-, para-director in electrophilic substitution. However, the overwhelming deactivating effect of the nitro groups makes further electrophilic substitution highly unlikely. Its primary role in this molecule is to serve as a leaving group in S_NAr reactions, as described above.

2.1. Stability and Hazardous Reactivity

Under standard laboratory conditions, the compound is stable. However, like many dinitro-aromatic compounds, it possesses inherent energetic properties.

- **Thermal Stability:** Thermal decomposition can lead to the release of toxic and irritating gases, including nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride (HCl).[6]
- **Incompatibilities:** The compound should be kept away from strong oxidizing agents and strong bases.[7] Dinitrophenols, a related class of compounds, can react exothermically or explosively when heated under confinement or mixed with strong reducing agents.[8] Caution is warranted.

Proposed Synthesis Methodology

A specific, published synthesis for **4-Chloro-2,6-dinitrobenzoic acid** is not readily available. However, a chemically sound and logical pathway can be proposed based on established organic chemistry principles, proceeding via a dinitrotoluene intermediate. This approach provides a clear illustration of synthetic strategy.

Logical Framework: The synthesis is envisioned as a two-step process:

- **Dinitration:** Introduction of two nitro groups onto a 4-chlorotoluene precursor.

- Oxidation: Conversion of the methyl group of the resulting 4-chloro-2,6-dinitrotoluene into a carboxylic acid.

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3.1. Experimental Protocol: Oxidation of 4-Chloro-2,6-dinitrotoluene (Representative)

This protocol is adapted from established methods for the oxidation of substituted alkylbenzenes to carboxylic acids, such as the oxidation of 2,6-dichloro-4-nitro-m-xylene.[9]

- Causality and Justification: Potassium permanganate (KMnO_4) is a powerful oxidizing agent capable of converting an alkyl side chain on an aromatic ring to a carboxylic acid. The reaction is typically performed in an aqueous basic or neutral solution. The use of pyridine and water as a solvent system helps to solubilize the organic starting material. The reaction is heated to ensure a sufficient reaction rate. Acidification in the final step protonates the carboxylate salt to yield the final carboxylic acid product.
- Step-by-Step Methodology:
 - Reaction Setup: In a three-necked round-bottom flask equipped with a mechanical stirrer, reflux condenser, and thermometer, combine 4-chloro-2,6-dinitrotoluene (1.0 eq), pyridine (4 parts by weight), and water (4 parts by weight).
 - Heating: Warm the resulting mixture to 90 °C with vigorous stirring.
 - Oxidant Addition: Slowly add potassium permanganate (KMnO_4) (approx. 4.0 eq) in portions over a one-hour period. The exothermic nature of the reaction requires careful, portion-wise addition to maintain the temperature around 90-95 °C.
 - Reaction Completion: After the final addition of KMnO_4 , heat the mixture to reflux for one hour to ensure the reaction goes to completion. The disappearance of the purple permanganate color and the formation of a brown manganese dioxide (MnO_2) precipitate indicates the progression of the reaction.

- Workup - Filtration: Cool the reaction mixture slightly and filter it while hot through a pad of celite to remove the MnO_2 precipitate. Wash the filter cake with hot water.
- Workup - Extraction: Cool the combined aqueous filtrate to room temperature. Perform a liquid-liquid extraction with a nonpolar solvent (e.g., chloroform or dichloromethane) to remove any unreacted starting material or neutral byproducts.
- Product Isolation: Cool the aqueous layer in an ice bath to approximately 5 °C. Carefully acidify the solution with 6 M hydrochloric acid (HCl) until the pH is ~1-2. The **4-chloro-2,6-dinitrobenzoic acid** product should precipitate as a solid.
- Purification: Collect the solid product by vacuum filtration, wash with cold water, and dry under vacuum. The crude product can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water).

Applications in Research and Drug Development

While specific applications for the 2,6-dinitro isomer are not widely documented, its structure is emblematic of a valuable chemical building block. Related isomers, such as 4-chloro-3,5-dinitrobenzoic acid, are utilized as intermediates in the synthesis of dyes, pharmaceuticals, and agrochemicals.[5]

4.1. Role as a Synthetic Intermediate

The key to its utility is the activated chlorine at the C4 position. This allows for the strategic introduction of various nucleophilic moieties via $\text{S}_{\text{N}}\text{Ar}$ reaction. The carboxylic acid and nitro groups can then be further modified.

- The nitro groups can be reduced to amines, which are common functional groups in pharmaceuticals and can be used for amide bond formation or diazotization reactions.
- The carboxylic acid can be converted to esters, amides, or acid chlorides, enabling linkage to other molecules.

This trifunctional handle makes it a potentially valuable scaffold for building complex molecular architectures in medicinal chemistry and materials science. For instance, derivatives of chloro-

benzoic acid have been investigated as potential inhibitors of biological targets like the TMEM206 ion channel.[10]

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Safety and Handling Protocols

Adherence to strict safety protocols is mandatory when handling this compound. The information is based on data for this specific CAS number and general principles for related chemical classes.

5.1. GHS Hazard Classification

Pictogram	Signal Word	Hazard Statement	Source
	Warning	H302: Harmful if swallowed.	[2]

5.2. Handling and Personal Protective Equipment (PPE)

This protocol constitutes a self-validating system for minimizing exposure.

- Engineering Controls: Work in a well-ventilated area, preferably within a certified chemical fume hood, to avoid inhalation of dust.[7]
- Eye/Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA 29 CFR 1910.133 or European Standard EN166.[7]
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat. Avoid all skin contact. Contaminated clothing must not be allowed out of the workplace.[11]
- Respiratory Protection: If dust is generated and engineering controls are insufficient, use a NIOSH/MSHA-approved particulate respirator.

- General Hygiene: Do not eat, drink, or smoke in the work area.[11] Wash hands thoroughly after handling. Avoid breathing dust.[2]

5.3. First Aid Measures

- If Swallowed: Immediately call a POISON CENTER or doctor.[2] Do not induce vomiting.
- If on Skin: Take off immediately all contaminated clothing. Rinse skin with plenty of soap and water.[2] If irritation occurs, seek medical attention.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.

5.4. Storage and Disposal

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[7] Store locked up.
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with all local, state, and federal regulations. Avoid release to the environment.

Conclusion

4-Chloro-2,6-dinitrobenzoic acid is a highly functionalized aromatic compound whose chemical properties are dominated by the strong electron-withdrawing nature of its two nitro groups. While empirical data on its physical properties are scarce, its structural motifs suggest significant potential as a versatile intermediate in complex organic synthesis. Its activated aromatic system is primed for nucleophilic substitution, and the additional functional handles of the carboxylic acid and nitro groups offer numerous pathways for subsequent chemical modification. Proper understanding of its reactivity and strict adherence to safety protocols are paramount for its effective and safe utilization in research and development.

References

- ETACchemicals. (2017). **4-Chloro-2,6-dinitrobenzoic acid**|95192-57-7. Retrieved February 7, 2026, from [\[Link\]](#)
- ChemBuyersGuide.com, Inc. (n.d.). ChemScene (Page 258). Retrieved February 7, 2026, from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). CBA (4-chloro-2-(2-chlorophenoxy)acetamido) benzoic acid) inhibits TMEM206 mediated currents and TMEM206 does not contribute to acid-induced cell death in colorectal cancer cells. PMC. Retrieved February 7, 2026, from [\[Link\]](#)
- Google Patents. (n.d.). US7495136B2 - Process for the production of dinitrotoluene.
- National Center for Biotechnology Information. (1996). 2,4-Dinitrotoluene, 2,6-Dinitrotoluene and 3,5-Dinitrotoluene. IARC Monographs on the Evaluation of Carcinogenic Risks to Humans, No. 65. Retrieved February 7, 2026, from [\[Link\]](#)
- Google Patents. (n.d.). US3542858A - Method for preparing 2,6-dichloro-4-nitrobenzoic acid and intermediate therefor.

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Sources

- 1. 4-Chloro-2,6-dinitrobenzoic acid 95% | CAS: 95192-57-7 | AChemBlock [\[achemblock.com\]](#)
- 2. [fluorochem.co.uk](#) [\[fluorochem.co.uk\]](#)
- 3. 4-CHLORO-2,6-DINITROBENZOIC ACID | 95192-57-7 [\[chemicalbook.com\]](#)
- 4. 4-Chloro-2,6-dinitrobenzoic acid|95192-57-7--ETA chemicals Co.,Ltd (Etachem) [\[etachem.com\]](#)
- 5. C7H3ClN2O6 Benzoic Acid 4 Chloro 3 5 Dinitro, 4-Chloro-3 5-Dinitrobenzoic Acid CAS 118-97-8 [\[m.nitrobenzenechemical.com\]](#)
- 6. [assets.thermofisher.com](#) [\[assets.thermofisher.com\]](#)

- [7. fishersci.com \[fishersci.com\]](https://fishersci.com)
- [8. 2,6-DINITROPHENOL | 573-56-8 \[chemicalbook.com\]](https://chemicalbook.com)
- [9. US3542858A - Method for preparing 2,6-dichloro-4-nitrobenzoic acid and intermediate therefor - Google Patents \[patents.google.com\]](https://patents.google.com)
- [10. CBA \(4-chloro-2-\(2-chlorophenoxy\)acetamido\) benzoic acid\) inhibits TMEM206 mediated currents and TMEM206 does not contribute to acid-induced cell death in colorectal cancer cells - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [11. sigmaaldrich.com \[sigmaaldrich.com\]](https://sigmaaldrich.com)
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